

# A Technical Guide to Dipropyl Carbonate: Molecular Properties and Synthetic Pathways

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## Compound of Interest

Compound Name: *Dipropyl carbonate*

Cat. No.: B009098

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This technical guide provides an in-depth overview of the fundamental molecular characteristics of **dipropyl carbonate**, a key chemical intermediate. Additionally, it outlines common experimental procedures involving this compound, offering a valuable resource for professionals in research and development.

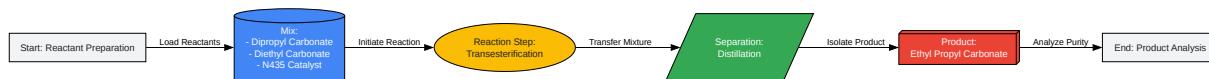
## Core Molecular Data

**Dipropyl carbonate** is a carbonic acid ester with applications in various chemical syntheses. A clear understanding of its basic molecular properties is essential for its effective use. The following table summarizes the key quantitative data for **dipropyl carbonate**.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	146.18 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	623-96-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Density	0.944 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	167-168 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	-41 °C	<a href="#">[2]</a> <a href="#">[3]</a>

# Synthetic Pathway: Transesterification for Ethyl Propyl Carbonate

A notable application of **dipropyl carbonate** is in the synthesis of other carbonate esters through transesterification. The following diagram illustrates the workflow for the synthesis of ethyl propyl carbonate from **dipropyl carbonate** and diethyl carbonate.



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Caption: Workflow for the transesterification of **dipropyl carbonate**.

## Experimental Protocols

While detailed experimental protocols are highly specific to the laboratory and the scale of the reaction, the following provides a generalized methodology for key reactions involving **dipropyl carbonate**.

## Thermal Decomposition of Dipropyl Carbonate

The thermal decomposition of **dipropyl carbonate** typically yields carbon dioxide, an alkene, and an alcohol[5].

Objective: To decompose **dipropyl carbonate** into its constituent products through the application of heat.

Methodology:

- A sample of **dipropyl carbonate** is placed in a reaction vessel suitable for high-temperature applications, such as a quartz tube furnace.
- The vessel is heated to a temperature range of 300-400°C.

- The gaseous products (carbon dioxide and propene) are collected, and the liquid residue (propanol) is condensed and collected.
- Analysis of the products can be performed using techniques such as gas chromatography (GC) for the gaseous components and nuclear magnetic resonance (NMR) spectroscopy for the liquid fraction to confirm their identities.

## N435-Catalyzed Transesterification of Diethyl Carbonate with Dipropyl Carbonate

This procedure outlines the synthesis of ethyl propyl carbonate via a transesterification reaction catalyzed by Novozym 435 (N435), an immobilized lipase.

**Objective:** To synthesize ethyl propyl carbonate from diethyl carbonate and **dipropyl carbonate** using an enzymatic catalyst.

**Methodology:**

- Equimolar amounts of diethyl carbonate and **dipropyl carbonate** are added to a reaction flask.
- The N435 catalyst is introduced into the reactant mixture. The amount of catalyst will depend on the scale of the reaction and the desired reaction rate.
- The mixture is heated and stirred at a controlled temperature, typically optimized for the enzyme's activity.
- The progress of the reaction is monitored over time by taking aliquots and analyzing them using gas chromatography (GC) to determine the concentration of reactants and products.
- Upon completion of the reaction, the catalyst is separated from the product mixture by filtration.
- The final product, ethyl propyl carbonate, is purified from the remaining reactants and any byproducts by fractional distillation.

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## References

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